

Identifying and resolving common interferences in Solvent Yellow 124 analysis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solvent yellow 124

Cat. No.: B1294874

[Get Quote](#)

Technical Support Center: Solvent Yellow 124 Analysis

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Solvent Yellow 124**.

Frequently Asked Questions (FAQs)

Q1: What is **Solvent Yellow 124** and what are its primary applications?

A1: **Solvent Yellow 124** is a yellow azo dye used primarily as a fuel marker in the European Union to distinguish between high-tax motor diesel fuel and lower-taxed heating oil.^{[1][2]} Its chemical name is N-Ethyl-N-[2-[1-(2-methylpropoxy)ethoxy]ethyl]-4-phenyldiazenylaniline.^[1] Due to its specific properties, it is also used in analytical chemistry as a marker dye in techniques like High-Performance Liquid Chromatography (HPLC).^[2]

Q2: What is the principle behind the detection of **Solvent Yellow 124** in fuel?

A2: **Solvent Yellow 124** is soluble in nonpolar solvents like diesel. It can be easily hydrolyzed with acids, which splits off an acetal group. This reaction makes the molecule water-soluble and it changes color to red in an acidic pH, similar to the dye methyl orange.^{[1][3]} This color change allows for rapid detection in fuel samples at levels as low as 0.3 ppm.^[1]

Q3: Are there certified reference materials available for **Solvent Yellow 124**?

A3: Yes, certified reference materials (CRMs) for **Solvent Yellow 124** are available. For example, ERM-AC316a is a commercially available CRM with a certified purity value.^[4] Analytical standards for **Solvent Yellow 124** can also be purchased from suppliers like Sigma-Aldrich, which are suitable for use in HPLC and other analytical techniques.

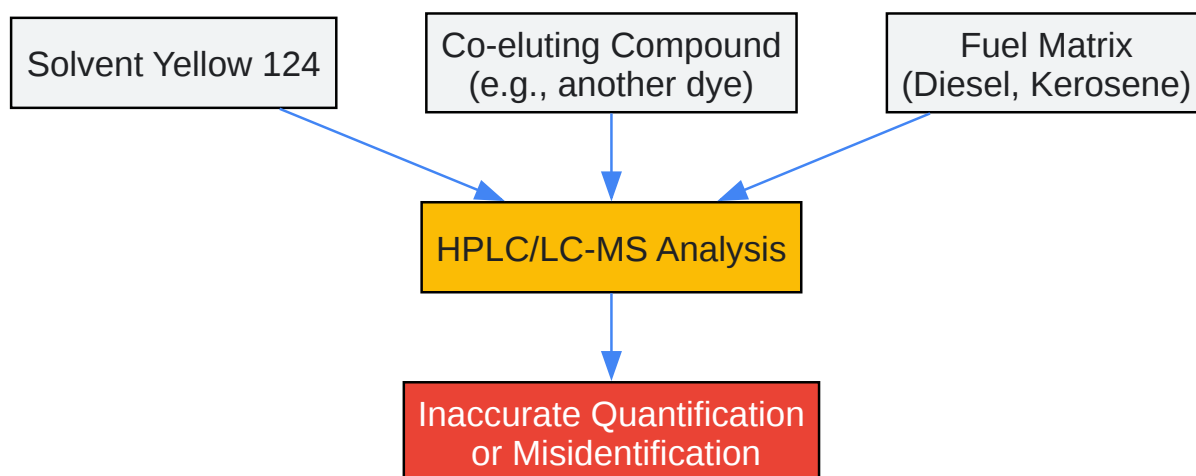
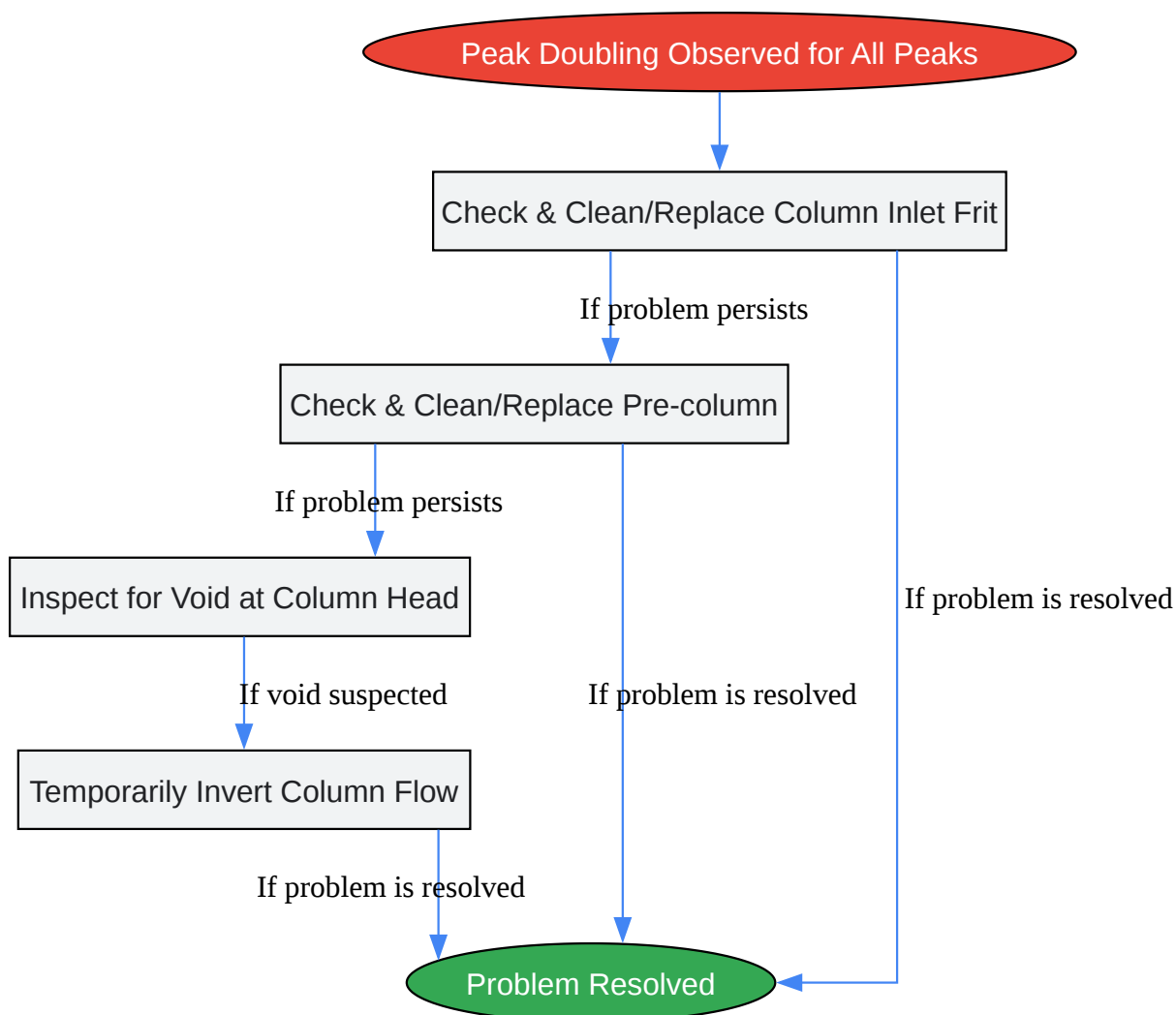
Troubleshooting Guide

Chromatography Issues

Q4: I am observing peak doubling for all peaks in my HPLC chromatogram. What could be the cause?

A4: If all peaks in your chromatogram are showing doubling or shoulders, the issue likely originates before the separation in the column. Potential causes include a clogged inline filter, a contaminated pre-column, a void at the column head, or a clogged inlet frit.^[5]

Troubleshooting Workflow:



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Solvent Yellow 124 - Wikipedia [en.wikipedia.org]
- 2. Buy Solvent yellow 124 | 34432-92-3 [smolecule.com]
- 3. Solvent yellow 124 | 34432-92-3 | Benchchem [benchchem.com]
- 4. researchgate.net [researchgate.net]
- 5. theanalyticalscientist.com [theanalyticalscientist.com]
- To cite this document: BenchChem. [Identifying and resolving common interferences in Solvent Yellow 124 analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294874#identifying-and-resolving-common-interferences-in-solvent-yellow-124-analysis]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com